IUPAC name for 1-Chloroisoquinoline-7-carbaldehyde

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Compound of Interest	
Compound Name:	*1-Chloroisoquinoline-7-carbaldehyde*
CAS No.:	*223671-53-2*
Cat. No.:	*B1288640*

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An In-depth Technical Guide to **1-Chloroisoquinoline-7-carbaldehyde**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive scientific overview of **1-Chloroisoquinoline-7-carbaldehyde**, a heterocyclic compound with significant potential in medicinal chemistry and materials science. While direct experimental data for this specific isomer is limited in peer-reviewed literature, this document synthesizes available information, predicted data, and established chemical principles to offer a robust resource for researchers, scientists, and drug development professionals. The guide covers the compound's structural and physicochemical properties, plausible synthetic pathways, predicted spectroscopic profile, chemical reactivity, and potential applications as a versatile synthetic intermediate. All discussions are grounded in authoritative chemical knowledge, with appropriate citations to support key claims.

Introduction: The Strategic Value of a Bifunctional Scaffold

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The isoquinoline nucleus is a "privileged scaffold" in medicinal chemistry, forming the structural core of numerous natural products (e.g., morphine, berberine) and synthetic pharmaceuticals with a vast spectrum of biological activities. The strategic functionalization of this heterocyclic system allows for the fine-tuning of molecular properties to achieve desired therapeutic effects.

1-Chloroisoquinoline-7-carbaldehyde (Figure 1) is a particularly interesting derivative. It is a bifunctional molecule featuring two key reactive centers: a highly versatile carbaldehyde (formyl) group at the 7-position and a chloro substituent at the 1-position.

- The aldehyde group serves as a crucial synthetic handle for a multitude of chemical transformations, including reductive amination, Wittig reactions, and condensations, enabling the construction of diverse molecular libraries.
- The 1-chloro substituent is positioned on an electron-deficient carbon adjacent to the ring nitrogen, making it susceptible to nucleophilic aromatic substitution (SNAr) and a prime site for transition metal-catalyzed cross-coupling reactions.

This unique combination of functionalities makes **1-Chloroisoquinoline-7-carbaldehyde** a valuable building block for the synthesis of complex, polycyclic systems and novel chemical entities for drug discovery programs targeting a range of diseases.

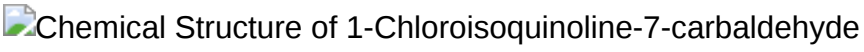

Figure 1. Chemical Structure of **1-Chloroisoquinoline-7-carbaldehyde**.

Physicochemical & Structural Data

A summary of the key identifying and physical properties of **1-Chloroisoquinoline-7-carbaldehyde** is presented in Table 1. This data is compiled from chemical supplier databases and computational predictions, reflecting the current state of publicly available information.

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Property	Value	Source(s)
IUPAC Name	1-Chloroisoquinoline-7-carbaldehyde	[1]
Synonyms	1-Chloro-7-formylisoquinoline, 1-Chloroisoquinoline-7-carboxaldehyde	[1]
CAS Number	223671-53-2	[2][3][4]
Molecular Formula	$C_{10}H_6ClNO$	[2][4]
Molecular Weight	191.61 g/mol	[1][2]
MDL Number	MFCD09835329	[2][3]
Physical State	Solid (predicted/supplied)	N/A
Storage Conditions	Inert atmosphere, 2-8°C	[2]

Plausible Synthetic Pathways

Detailed, peer-reviewed synthetic protocols for **1-Chloroisoquinoline-7-carbaldehyde** are not readily available. However, its synthesis can be logically approached through established methodologies in heterocyclic chemistry. A plausible multi-step pathway would involve the initial construction of a 7-substituted isoquinoline followed by chlorination at the 1-position.

Core Directive: The Vilsmeier-Haack Reaction

A highly effective method for the formylation of electron-rich aromatic and heteroaromatic compounds is the Vilsmeier-Haack reaction.[5] While typically used on the precursor ring, a more tailored approach is needed for this specific isomer. A plausible route involves the formylation of 1-chloroisoquinoline. However, directing the formylation specifically to the C7 position is challenging.

A more robust proposed pathway is outlined below, starting from a precursor where the 7-position is already functionalized.

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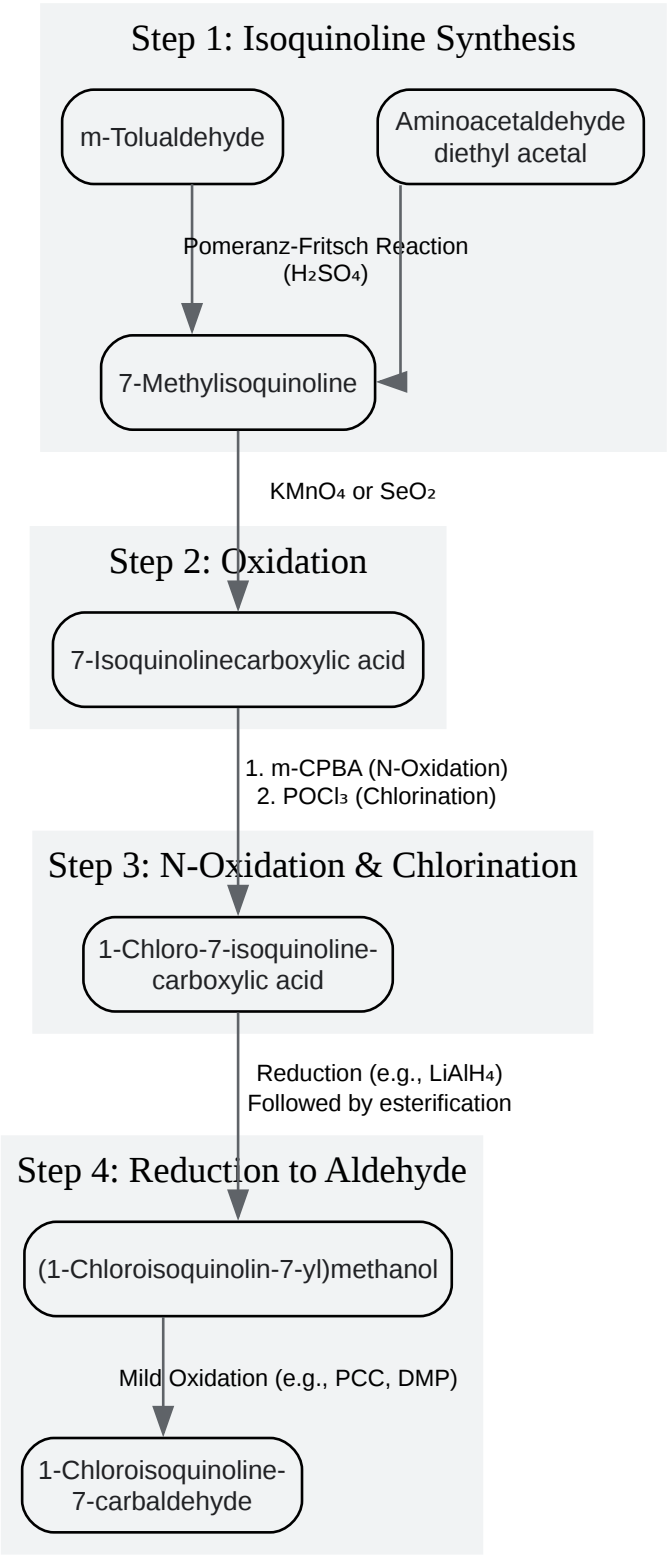

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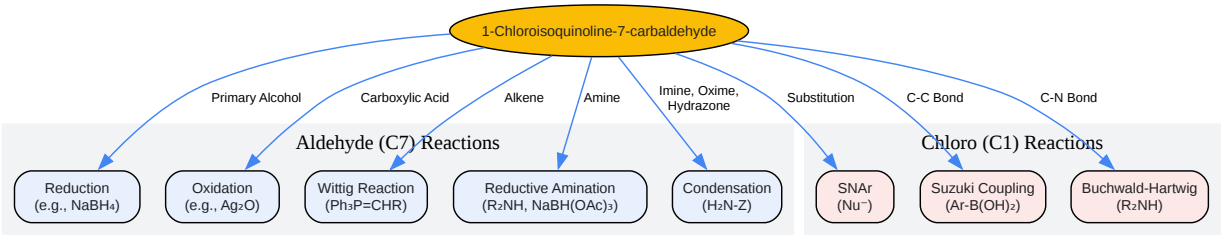

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Reactivity map of **1-Chloroisoquinoline-7-carbaldehyde**.

Field-Proven Insights

- Orthogonal Reactivity: The reaction conditions for modifying the aldehyde group (e.g., reductive amination, Wittig olefination) are typically mild and orthogonal to those required for activating the C1-Cl bond (e.g., high temperatures for SNAr or palladium catalysis for cross-coupling). This allows for a predictable, stepwise synthetic strategy: first, elaborate the C7-aldehyde, then functionalize the C1 position.

- Drug Discovery Potential: The isoquinoline core is a well-established pharmacophore. Halogenated isoquinolines have demonstrated significant potential as anticancer agents. [6]The aldehyde at C7 provides a key attachment point for side chains designed to interact with specific biological targets, such as the active site of an enzyme. The chlorine at C1 can be used to introduce aryl or amino groups that can modulate solubility, cell permeability, and target engagement. For instance, similar scaffolds are used to construct complex heterocyclic systems for antitumor, antimicrobial, and anti-inflammatory drug research. [7]

Safety & Handling

No specific safety data sheet (SDS) is available for **1-Chloroisoquinoline-7-carbaldehyde**. The following information is based on the SDS for the parent compound, 1-Chloroisoquinoline (CAS: 19493-44-8), and should be used as a precautionary guide. [8][9]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). [10]* Precautionary Statements:

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- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/eye protection). [9] * Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [9]* Handling: Handle in accordance with good industrial hygiene and safety practices. Use only in a well-ventilated area, preferably a chemical fume hood. Avoid formation of dust. The compound is listed as air-sensitive and should be stored under an inert atmosphere. [8]* Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, protective gloves (e.g., nitrile rubber), and a lab coat. [8]

Conclusion & Future Outlook

1-Chloroisoquinoline-7-carbaldehyde is a high-potential, yet underexplored, chemical building block. Its bifunctional nature provides a robust platform for the synthesis of diverse and complex molecular architectures. While a significant need exists for comprehensive experimental characterization—including the development of a robust synthetic protocol, detailed spectroscopic analysis, and exploration of its biological activities—the predictive data and established reactivity patterns of its constituent functional groups provide a solid foundation for its use in advanced chemical research. For scientists in drug discovery, this compound represents a promising starting point for the development of novel therapeutic agents built upon the privileged isoquinoline scaffold.

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